

"Threonine, 4,4-dichloro-" vs native threonine in biological systems

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Compound of Interest

Compound Name: Threonine, 4,4-dichloro-

Cat. No.: B15465994

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"Threonine, 4,4-dichloro-": An Undocumented Amino Acid Analog

A comprehensive review of scientific literature and chemical databases reveals a significant lack of information on "**Threonine, 4,4-dichloro-**," a putative derivative of the essential amino acid threonine. Despite extensive searches, no data was found regarding its chemical synthesis, biological activity, or any comparative analysis against its native counterpart, threonine. This suggests that "**Threonine, 4,4-dichloro-**" is likely not a compound that has been synthesized or studied, and therefore, a direct comparison with native threonine in biological systems is not possible based on current knowledge.

Native Threonine: A Fundamental Building Block of Life

Native L-threonine is an essential α -amino acid, meaning it cannot be synthesized by humans and must be obtained through their diet. It is one of the 20 proteinogenic amino acids, serving as a fundamental constituent of proteins and playing a critical role in a vast array of biological processes.

Key Biological Roles of Native Threonine:

- **Protein Structure and Function:** As a component of polypeptide chains, threonine contributes to the three-dimensional structure of proteins. Its hydroxyl side chain can participate in

hydrogen bonding, influencing protein folding and stability.

- **Post-Translational Modifications:** The hydroxyl group of threonine is a key site for post-translational modifications, most notably O-linked glycosylation and phosphorylation. These modifications are crucial for regulating protein activity, localization, and signaling.
- **Metabolism:** Threonine is a precursor for the synthesis of other amino acids, such as glycine and serine. It can also be metabolized to produce acetyl-CoA and pyruvate, feeding into the citric acid cycle for energy production.
- **Mucin Production:** Threonine is a major component of mucin proteins, which are essential for the integrity of the mucosal barrier in the gastrointestinal and respiratory tracts.

Halogenated Amino Acids: A General Overview

While no information exists for "**Threonine, 4,4-dichloro-**," the broader class of halogenated amino acids has been a subject of scientific inquiry. The introduction of halogen atoms (fluorine, chlorine, bromine, iodine) into the side chains of amino acids can significantly alter their physicochemical properties and biological activity.

General Effects of Halogenation on Amino Acids:

- **Increased Hydrophobicity:** Halogenation generally increases the hydrophobicity of the amino acid side chain, which can influence protein folding and interactions.
- **Altered Acidity/Basicity:** The electron-withdrawing nature of halogens can affect the pKa values of nearby functional groups.
- **Modified Biological Activity:** Halogenated amino acids can act as antagonists or inhibitors of enzymes that normally process their non-halogenated counterparts. They can also be incorporated into proteins, potentially altering their structure and function.
- **Toxicity:** Some halogenated organic compounds are known to have toxic effects, and the incorporation of halogenated amino acids into biological systems can be detrimental.

The Challenge of "**Threonine, 4,4-dichloro-**"

The specific designation "4,4-dichloro-" for threonine presents a chemical conundrum. The standard numbering of the carbon atoms in threonine starts from the carboxyl carbon. The gamma-carbon (C γ or C4) in threonine is a methyl group. To have a "4,4-dichloro-" substitution would imply replacing two hydrogen atoms on this terminal methyl group with chlorine atoms.

Hypothetical Structure of **Threonine, 4,4-dichloro-**

Caption: Hypothetical structure of 4,4-dichloro-threonine.

While the synthesis of such a molecule may be chemically feasible, the lack of any published reports suggests it has not been a target of significant research.

Conclusion

In the absence of any experimental data for "**Threonine, 4,4-dichloro-**," a direct and objective comparison with native threonine is impossible. The scientific community has not, to date, published any research on this specific compound. Therefore, any discussion of its potential biological effects would be purely speculative. Researchers and drug development professionals interested in halogenated amino acids should focus on derivatives that have been synthesized and characterized in the scientific literature.

- To cite this document: BenchChem. ["Threonine, 4,4-dichloro-" vs native threonine in biological systems]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15465994#threonine-4-4-dichloro-vs-native-threonine-in-biological-systems\]](https://www.benchchem.com/product/b15465994#threonine-4-4-dichloro-vs-native-threonine-in-biological-systems)

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